

Phenylmethanesulfonylhydrazide: A Comprehensive Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: Phenylmethanesulfonylhydrazide

CAS No.: 36331-57-4

Cat. No.: B1331378

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An In-depth Exploration of the Synthesis, Properties, and Applications of a Versatile Sulfonyl Hydrazide

Abstract

Phenylmethanesulfonylhydrazide (PMSH) is a versatile organic compound with the molecular formula $C_7H_{10}N_2O_2S$ and a molecular weight of 186.23 g/mol. [1] This technical guide provides a comprehensive overview of its synthesis, physicochemical properties, and key applications in organic chemistry and drug discovery. Particular focus is given to its role as a protecting group for carbonyl functionalities and its emerging potential as an enzyme inhibitor, notably targeting indoleamine 2,3-dioxygenase (IDO1). This document is intended to serve as a valuable resource for researchers, scientists, and professionals in the field of drug development, offering both theoretical insights and practical methodologies.

Introduction

Phenylmethanesulfonylhydrazide, also known by its CAS number 36331-57-4, is a sulfonyl hydrazide derivative that has garnered interest in various scientific domains.[1] Its unique chemical structure, featuring a phenylmethylsulfonyl group attached to a hydrazine moiety, imparts a range of useful properties. While structurally related to the well-known serine protease inhibitor Phenylmethylsulfonyl fluoride (PMSF), it is crucial to distinguish between these two compounds as their reactivity and applications differ significantly. This guide will delve into the specific characteristics and utility of **Phenylmethanesulfonylhydrazide**.

Physicochemical Properties

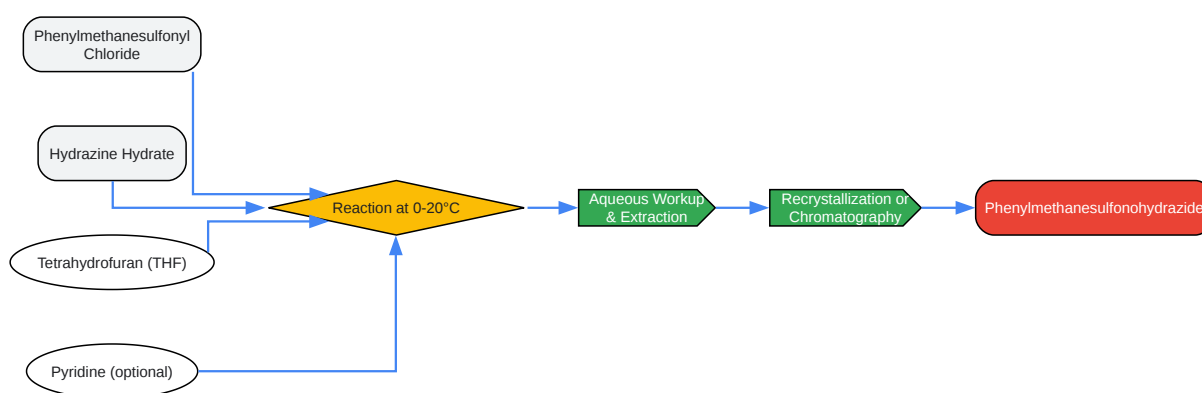
A thorough understanding of the physicochemical properties of a compound is fundamental to its application in research and development. The key properties of **Phenylmethanesulfonylhydrazide** are summarized in the table below. It is important to note that while the molecular weight and formula are well-established, specific experimental data for properties such as melting point and solubility can vary and should be confirmed with the specific batch in use.

Property	Value	Source
Molecular Formula	C ₇ H ₁₀ N ₂ O ₂ S	[1]
Molecular Weight	186.23 g/mol	[1]
CAS Number	36331-57-4	[1]
IUPAC Name	phenylmethanesulfonylhydrazide	[1]
SMILES	<chem>C1=CC=C(C=C1)CS(=O)(=O)NN</chem>	[1]
InChI Key	XBCFRZRVCDSGX-UHFFFAOYSA-N	[1]
Melting Point	Not consistently reported; requires experimental verification.	
Solubility	Expected to be soluble in polar organic solvents.	

Synthesis of Phenylmethanesulfonylhydrazide

The synthesis of **Phenylmethanesulfonylhydrazide** is typically achieved through the reaction of a phenylmethanesulfonyl chloride with hydrazine. This nucleophilic substitution reaction is a common method for the preparation of sulfonylhydrazides.

General Synthesis Workflow



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Caption: General workflow for the synthesis of **Phenylmethanesulfonylhydrazide**.

Detailed Experimental Protocol

This protocol is adapted from general procedures for the synthesis of sulfonylhydrazides.^[2]

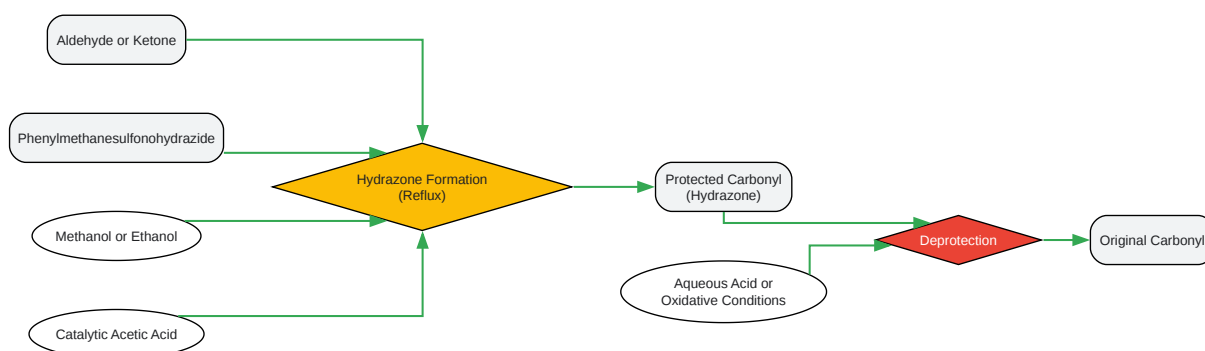
- **Reaction Setup:** In a three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a thermometer, dissolve phenylmethanesulfonyl chloride (1.0 equivalent) in tetrahydrofuran (THF).
- **Cooling:** Cool the solution to 0-10°C using an ice bath.

- Addition of Hydrazine: Slowly add a solution of hydrazine hydrate (2.2 equivalents) in water dropwise to the stirred solution, maintaining the temperature between 10°C and 20°C.
- Reaction: After the addition is complete, continue stirring the reaction mixture for an additional 15-30 minutes at the same temperature.
- Work-up: Transfer the reaction mixture to a separatory funnel. The organic layer (upper layer) is separated.
- Purification: The solvent is removed under reduced pressure, and the crude product can be purified by recrystallization from a suitable solvent system (e.g., ethanol/water) to yield **Phenylmethanesulfonylhydrazide** as a solid.

Applications in Organic Synthesis: Carbonyl Protection

Phenylmethanesulfonylhydrazide serves as an effective protecting group for carbonyl compounds (aldehydes and ketones) through the formation of a hydrazone. This transformation is reversible, making it a valuable tool in multi-step organic synthesis.

Hydrazone Formation and Deprotection Workflow



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Caption: Workflow for the protection and deprotection of carbonyls using **Phenylmethanesulfonylhydrazide**.

Experimental Protocol for Hydrazone Formation

This protocol is based on general procedures for the synthesis of phenylhydrazones.[3]

- **Reaction Setup:** In a round-bottom flask, dissolve the carbonyl compound (1.0 equivalent) and **Phenylmethanesulfonylhydrazide** (1.0 equivalent) in methanol or ethanol.
- **Catalyst Addition:** Add a few drops of glacial acetic acid to catalyze the reaction.
- **Reaction:** Heat the mixture to reflux and monitor the reaction by thin-layer chromatography (TLC).
- **Isolation:** Upon completion, cool the reaction mixture. The resulting hydrazone will often precipitate out of the solution.
- **Purification:** The solid product can be collected by filtration and washed with a small amount of cold solvent. Further purification can be achieved by recrystallization.

Medicinal Chemistry Applications: Inhibition of Indoleamine 2,3-Dioxygenase (IDO1)

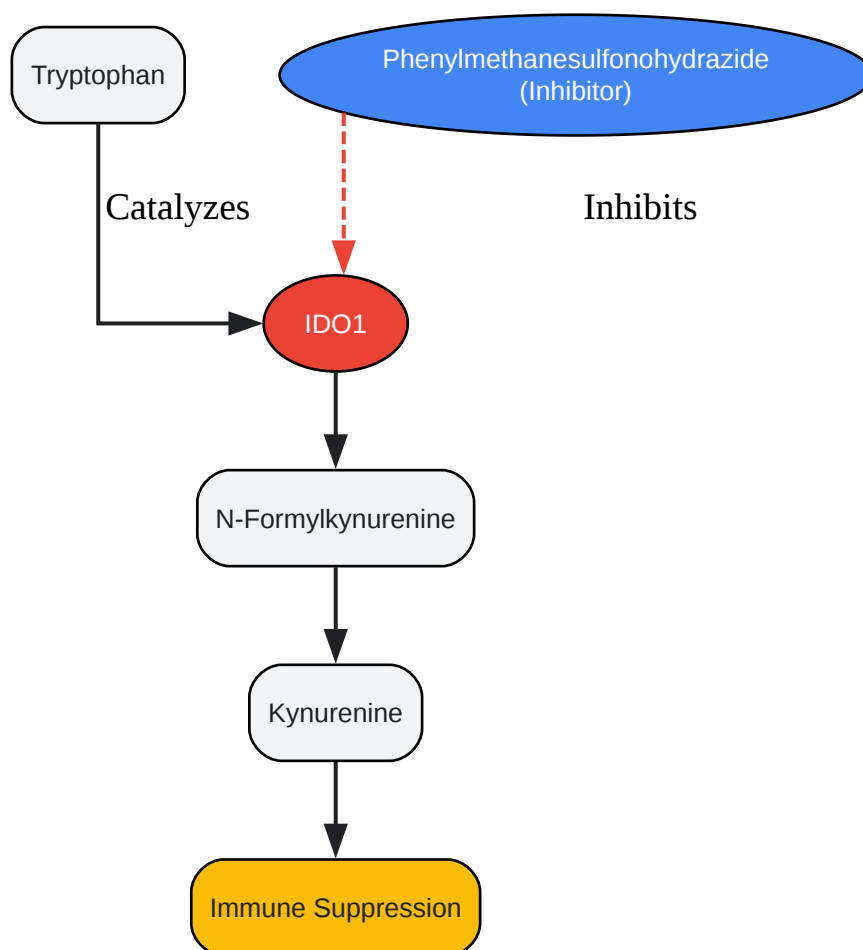
Recent research has highlighted the potential of **Phenylmethanesulfonylhydrazide** and related sulfonyl hydrazides as inhibitors of indoleamine 2,3-dioxygenase (IDO1).[4] IDO1 is a key enzyme in the kynurenine pathway of tryptophan metabolism and is a significant target in cancer immunotherapy due to its role in mediating immune tolerance.

Mechanism of IDO1 Inhibition

The proposed mechanism of IDO1 inhibition by sulfonyl hydrazide derivatives involves their interaction with the heme cofactor within the active site of the enzyme. While the precise binding mode of **Phenylmethanesulfonylhydrazide** to IDO1 has not been fully elucidated, related studies on similar compounds suggest that the sulfonyl and hydrazide moieties play a

crucial role in coordinating with the iron center of the heme and interacting with key amino acid residues in the active site. This binding prevents the substrate, tryptophan, from accessing the active site, thereby inhibiting the enzymatic reaction.

The Kynurenine Pathway and IDO1's Role



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Caption: Simplified diagram of the Kynurenine pathway and the inhibitory action of **Phenylmethanesulfonylhydrazide** on IDO1.

Safety and Handling

Phenylmethanesulfonylhydrazide should be handled with appropriate safety precautions in a laboratory setting. It is advisable to consult the Safety Data Sheet (SDS) provided by the supplier for detailed information on potential hazards, handling, and storage. As a general

guideline, it should be handled in a well-ventilated area, and personal protective equipment, including gloves, safety glasses, and a lab coat, should be worn.

Conclusion

Phenylmethanesulfonylhydrazide is a valuable chemical entity with a defined molecular weight of 186.23 g/mol and diverse applications. Its utility as a protecting group for carbonyls in organic synthesis is well-established in principle, and its potential as an inhibitor of the immunomodulatory enzyme IDO1 opens up new avenues for drug discovery research. This guide has provided a foundational understanding of its synthesis, properties, and applications, supported by general experimental protocols. Further research to establish more precise physicochemical data and to fully elucidate its mechanism of action as an enzyme inhibitor will undoubtedly expand its utility in the scientific community.

References

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Sources

- [1. Buy Phenylmethanesulfonylhydrazide | 36331-57-4 \[smolecule.com\]](#)
- [2. Organic Syntheses Procedure \[orgsyn.org\]](#)
- [3. researchgate.net \[researchgate.net\]](#)
- [4. researchgate.net \[researchgate.net\]](#)
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